

An In-depth Technical Guide to Triethylgermanium Chloride

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Compound of Interest

Compound Name: Triethylgermanium chloride

Cat. No.: B1583768

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Introduction

Triethylgermanium chloride, an organogermanium compound, is a versatile reagent in chemical synthesis and holds potential for applications in materials science and drug development. This guide provides a comprehensive overview of its synonyms, alternative names, chemical properties, and key experimental protocols.

Synonyms and Alternative Names

To facilitate comprehensive literature searches and unambiguous identification, a list of synonyms and alternative names for **triethylgermanium chloride** is provided below.

Name Type	Name	Citation
Common Name	Triethylgermanium chloride	[1][2]
IUPAC Name	Chloro(triethyl)germane	[2]
Alternative Names	Chlorotriethylgermane	[2]
Triethylchlorogermane	[2]	
Triethylgermyl chloride	[1]	
Germane, chlorotriethyl-	[1]	
CAS Number	994-28-5	[1][2]
EC Number	213-614-0	[3]
MDL Number	MFCD00013591	[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **triethylgermanium chloride** is presented in the table below. This data is essential for handling, storage, and application of the compound.

Property	Value	Citation
Molecular Formula	C ₆ H ₁₅ ClGe	[1]
Molecular Weight	195.28 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	173 °C (lit.)	[5]
Density	1.175 g/mL at 25 °C (lit.)	[5]
Refractive Index (n _{20/D})	1.459 (lit.)	[5]
Solubility	Insoluble in water. Soluble in organic solvents.	[1]

Experimental Protocols

Synthesis of Triethylgermanium Chloride

A common method for the synthesis of **triethylgermanium chloride** involves the reaction of germanium tetrachloride with a Grignard reagent, such as ethylmagnesium bromide.^[6]



Procedure:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, prepare ethylmagnesium bromide from magnesium turnings and ethyl bromide in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).^[7]
- **Reaction with Germanium Tetrachloride:** To the freshly prepared Grignard reagent, slowly add a solution of germanium tetrachloride in anhydrous diethyl ether from the dropping funnel. The reaction is exothermic and should be controlled by external cooling if necessary.^[6]
- **Reaction Work-up:** After the addition is complete, the reaction mixture is typically stirred for an additional period to ensure complete reaction. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine and dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- **Purification:** The solvent is removed by rotary evaporation. The crude **triethylgermanium chloride** is then purified by fractional distillation under atmospheric or reduced pressure.^[5]^[8]^[9] The fraction boiling at approximately 173 °C is collected.^[5]

Purification by Fractional Distillation

Fractional distillation is a crucial step to obtain high-purity **triethylgermanium chloride**, especially to separate it from any unreacted starting materials or byproducts.^[8]^[9]

Apparatus: A standard fractional distillation setup is used, including a heating mantle, a distillation flask, a fractionating column (e.g., Vigreux column), a condenser, a receiving flask, and a thermometer.

Procedure:

- The crude **triethylgermanium chloride** is placed in the distillation flask with a few boiling chips.
- The apparatus is assembled, ensuring all joints are properly sealed.
- The mixture is heated gently. The vapor will rise through the fractionating column, and the component with the lower boiling point will preferentially move up the column.
- The temperature at the top of the column should be monitored. The fraction that distills at a constant temperature corresponding to the boiling point of **triethylgermanium chloride** (173 °C) is collected in the receiving flask.^[5]

Spectroscopic Data

¹H and ¹³C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of **triethylgermanium chloride**. The expected chemical shifts are summarized below.

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Citation
¹ H NMR	~1.3	Quartet	-CH ₂ -	[2]
~1.1	Triplet	-CH ₃	[2]	
¹³ C NMR	~13	Singlet	-CH ₂ -	[2]
~9	Singlet	-CH ₃	[2]	

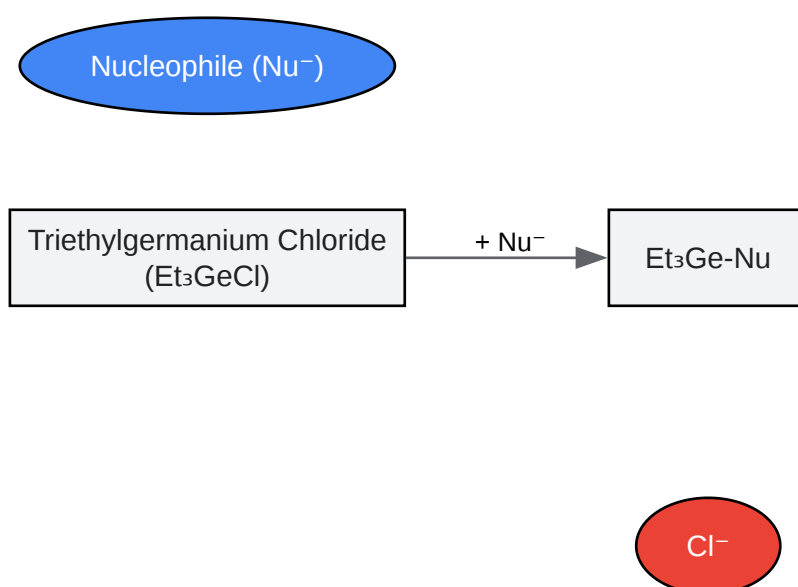
Note: The exact chemical shifts may vary slightly depending on the solvent and other experimental conditions.

Chemical Reactivity and Applications

Triethylgermanium chloride is a key precursor in organogermanium chemistry.^[1] Its reactivity is primarily centered around the germanium-chlorine bond, which is susceptible to nucleophilic attack.

Reaction with Nucleophiles

Triethylgermanium chloride readily reacts with various nucleophiles, leading to the substitution of the chlorine atom. This reactivity is fundamental to the synthesis of a wide range of triethylgermanium derivatives.

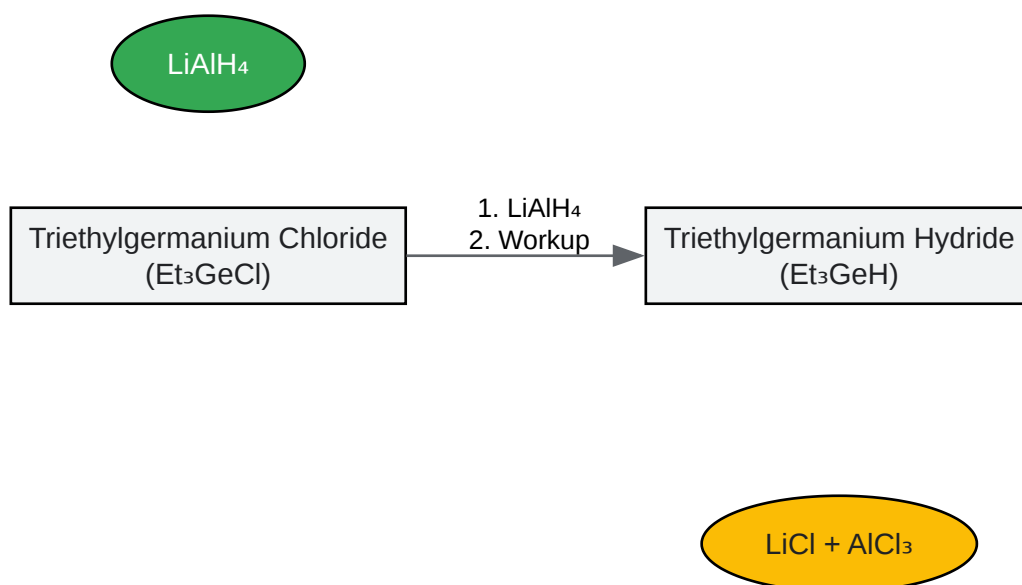


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Caption: General scheme of nucleophilic substitution at the germanium center of **triethylgermanium chloride**.

Synthesis of Triethylgermanium Hydride

Triethylgermanium chloride can be reduced to triethylgermanium hydride, a useful reducing agent in organic synthesis, using reducing agents like lithium aluminum hydride (LiAlH₄).



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Caption: Synthesis of triethylgermanium hydride from **triethylgermanium chloride** via reduction.

Applications in Materials Science

Triethylgermanium chloride serves as a precursor for the deposition of germanium-containing thin films and nanomaterials, which are of interest in the semiconductor industry.^[1]
^[10]

Conclusion

This technical guide has provided a detailed overview of **triethylgermanium chloride**, encompassing its nomenclature, physicochemical properties, synthetic and purification protocols, and key reactions. The information presented herein is intended to be a valuable resource for researchers and professionals working with this important organogermanium compound.

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